

Application Notes and Protocols: Allosecurinine Analytical Standards

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Compound of Interest

Compound Name: *Allosecurinine*

Cat. No.: *B2590158*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Allosecurinine** as an analytical standard and reference material. Adherence to these guidelines will ensure accurate and reproducible results in research, quality control, and drug development applications.

Allosecurinine Reference Material: Specifications and Handling

Allosecurinine is a securinega alkaloid that can be isolated from various plant species, including *Margaritaria indica* and *Phyllanthus glaucus*. As a reference material, it is crucial for the accurate quantification and identification of this compound in various matrices.

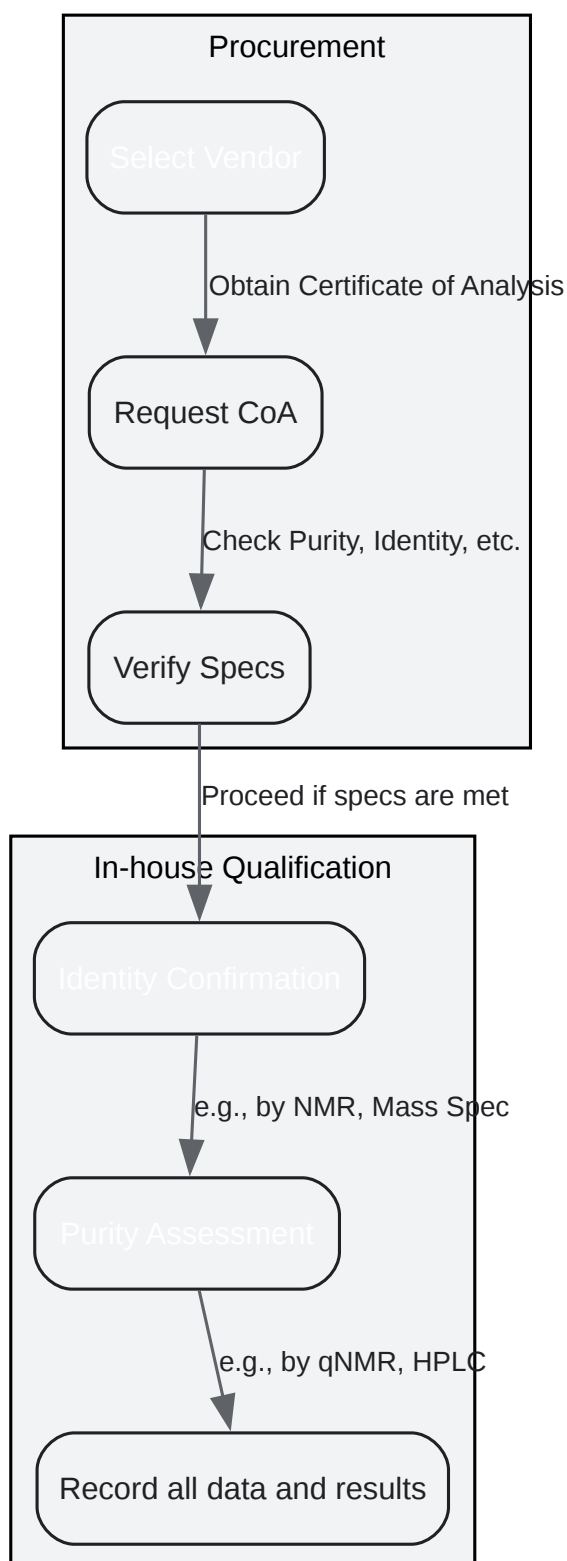
Physical and Chemical Properties

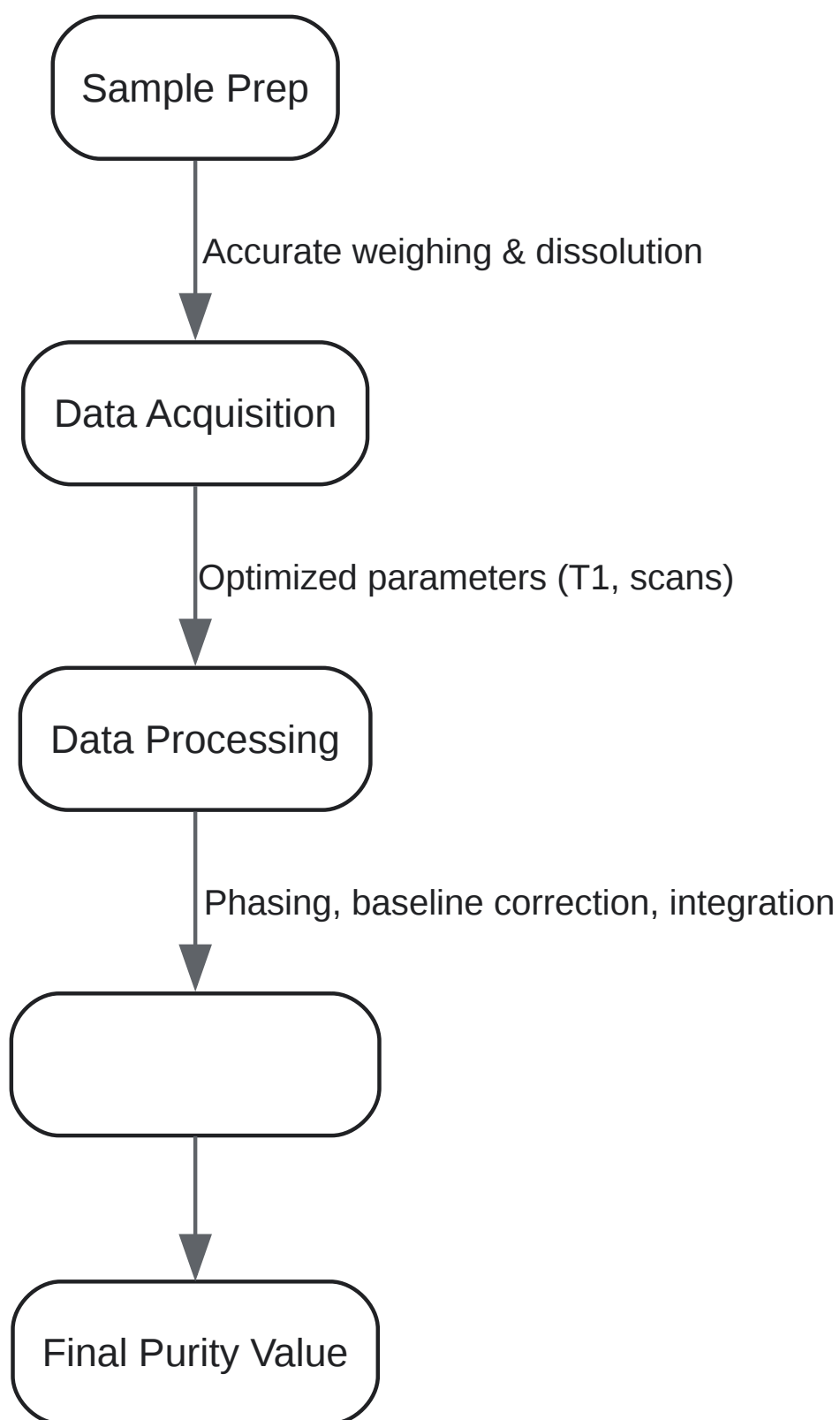
A comprehensive understanding of the physical and chemical properties of **Allosecurinine** is essential for its proper handling and use as an analytical standard.

Property	Value	Source
CAS Number	884-68-4	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₂	[2]
Molecular Weight	217.26 g/mol	[2]
Appearance	White to off-white powder	Commercially available standards
Purity	>98.00% to 99.65%	[3]
Solubility	DMSO: 125 mg/mL (575.35 mM)	[4]
Soluble in a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline (≥ 2.08 mg/mL)		
Soluble in a mixture of 10% DMSO and 90% (20% SBE-β-CD in Saline) (≥ 1.25 mg/mL)		
Storage	Powder: 2 years at -20°C. In DMSO: 2 weeks at 4°C, 6 months at -80°C.	

Procurement and Qualification of Analytical Standard

The procurement and proper qualification of an **Allosecurinine** analytical standard are the foundational steps for any quantitative analysis.





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References

- 1. researchgate.net [researchgate.net]
- 2. Quantitation of Lupinus spp. Quinolizidine Alkaloids by qNMR and Accelerated Debittering with a Resin-Based Protocol - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 4. resolvemass.ca [resolvemass.ca]
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